

Quantitative Analysis of mPTP Inhibition by ER-000444793: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ER-000444793

Cat. No.: B15576322

[Get Quote](#)

The mitochondrial permeability transition pore (mPTP) is a crucial regulator of cell death and is implicated in a range of pathologies, including ischemia-reperfusion injury and neurodegenerative diseases. Its inhibition presents a promising therapeutic strategy. This guide provides a quantitative comparison of the novel mPTP inhibitor, **ER-000444793**, with other known inhibitors, supported by experimental data and detailed protocols for researchers, scientists, and drug development professionals.

Quantitative Comparison of mPTP Inhibitors

ER-000444793 is a potent, small-molecule inhibitor of the mPTP that operates through a mechanism independent of cyclophilin D (CypD), a key regulator of the pore.^{[1][2]} This distinguishes it from classical inhibitors like Cyclosporin A (CsA) and Sanglifehrin A (SfA). The following tables summarize the inhibitory concentrations of **ER-000444793** and its alternatives.

Table 1: Cyclophilin D (CypD)-Independent mPTP Inhibitors

Compound	Target/Mechanism	IC50/EC50	Assay
ER-000444793	mPTP (CypD-independent)	2.8 μ M	Ca ²⁺ -induced mPTP opening[2]
Bongkreikic Acid	Adenine Nucleotide Translocase (ANT)	Not specified for direct mPTP inhibition; inhibits coated-platelet synthesis with an IC50 related to mPTP formation.[1]	Coated-platelet synthesis inhibition[1]
TRO40303	Translocator protein 18 kDa (TSPO)	Delays mPTP opening; specific IC50/EC50 not reported.[3]	Hypoxia/reoxygenation-induced mPTP opening in cardiomyocytes[3]

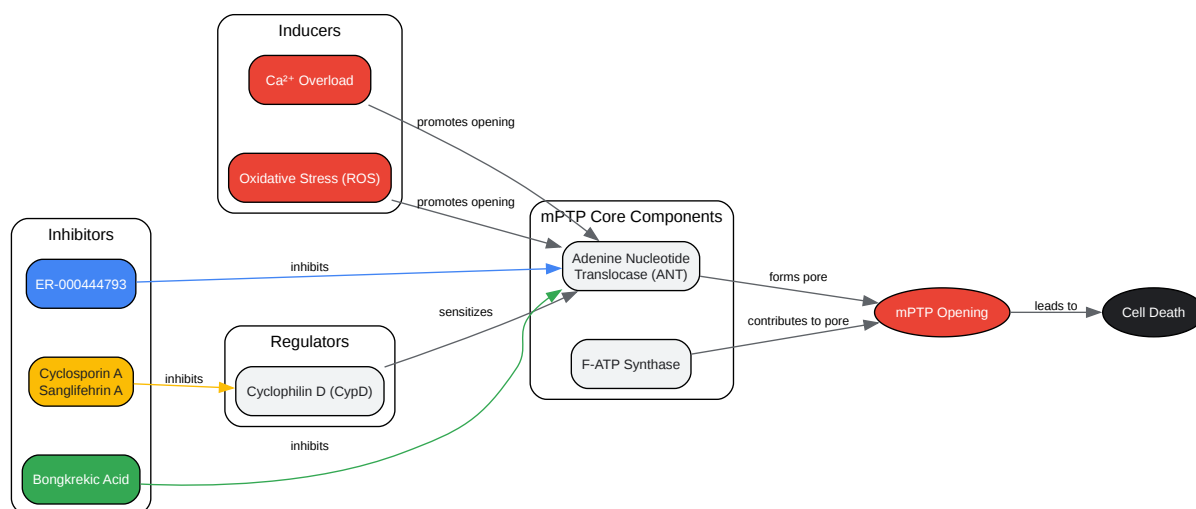
Table 2: Cyclophilin D (CypD)-Dependent mPTP Inhibitors

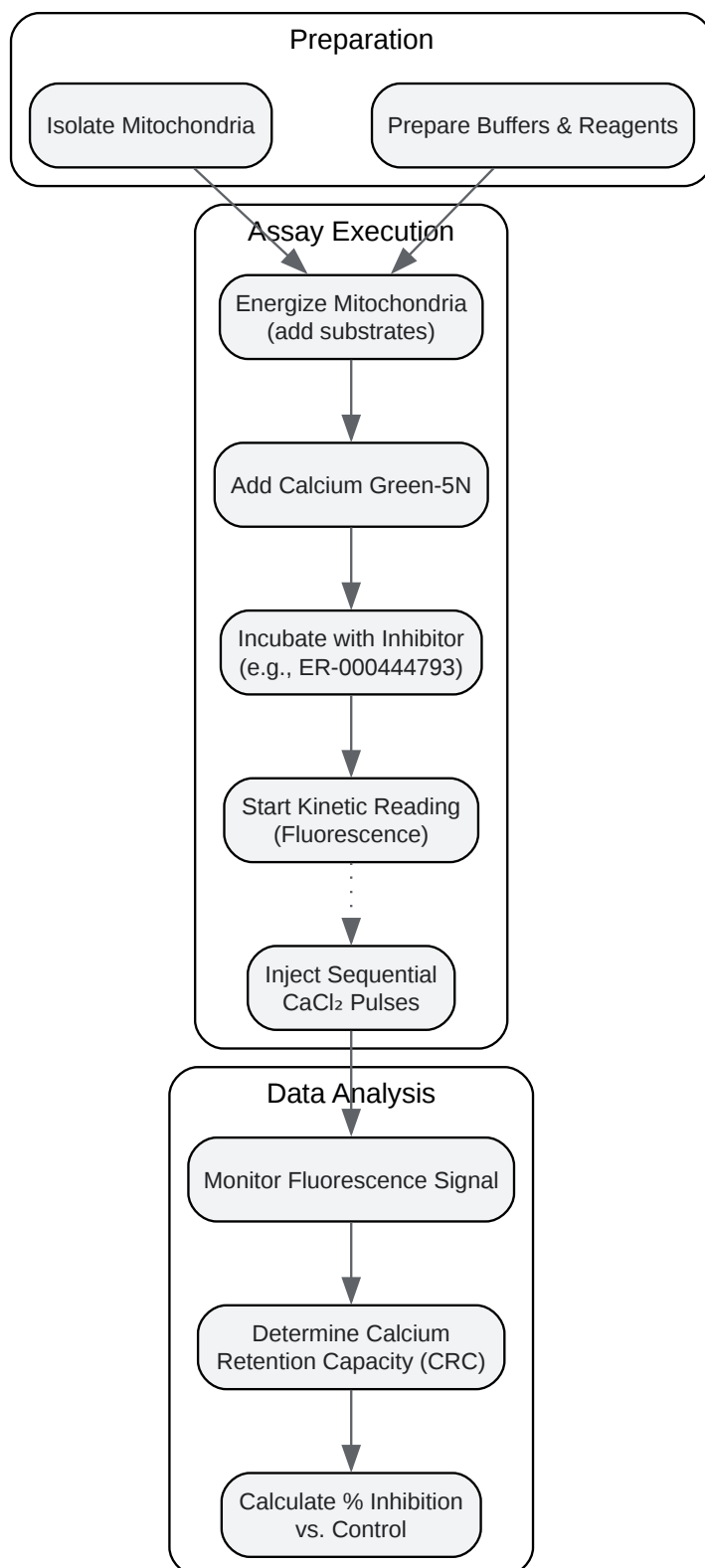
Compound	Target/Mechanism	IC50/EC50/K0.5	Assay
Cyclosporin A (CsA)	Cyclophilin D (CypD)	0.31 μ M	mPTP inhibition in coated-platelets[1]
Sanglifehrin A (SfA)	Cyclophilin D (CypD)	2 nM (K0.5 for PPIase activity)	Inhibition of CypD peptidyl-prolyl cis-trans isomerase (PPIase) activity[4][5]

ER-000444793 demonstrates potent inhibition of the mPTP with an IC50 of 2.8 μ M.[2] Notably, its mechanism is independent of CypD, which may offer advantages in avoiding the immunosuppressive side effects associated with CypD-binding inhibitors like Cyclosporin A.[1] [2] While TRO40303 also acts independently of CypD, a direct quantitative comparison of potency with **ER-000444793** is challenging due to the lack of a reported IC50 or EC50 value for mPTP inhibition.[3] Bongkreikic acid, another CypD-independent inhibitor, targets the adenine nucleotide translocase (ANT), a component of the mPTP.[1]

Signaling Pathway of mPTP-Mediated Cell Death

The opening of the mPTP is a complex process regulated by various factors. The core components are believed to include the adenine nucleotide translocase (ANT) in the inner mitochondrial membrane and the F-ATP synthase. This process is further modulated by proteins such as Cyclophilin D (CypD) in the mitochondrial matrix. An increase in mitochondrial matrix Ca^{2+} and reactive oxygen species (ROS) are primary triggers for pore opening.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ahajournals.org [ahajournals.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. TRO40303, a new cardioprotective compound, inhibits mitochondrial permeability transition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Sanglifehrin A acts as a potent inhibitor of the mitochondrial permeability transition and reperfusion injury of the heart by binding to cyclophilin-D at a different site from cyclosporin A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. eprints.staffs.ac.uk [eprints.staffs.ac.uk]
- To cite this document: BenchChem. [Quantitative Analysis of mPTP Inhibition by ER-000444793: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15576322/docs#quantitative-analysis-of-mptp-inhibition-by-er-000444793-a-comparative-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)